

In-Depth Technical Guide: BOC-PHE-N(OCH₃)CH₃ (CAS 87694-53-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-phe-N(och₃)CH₃*

Cat. No.: *B023854*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butoxycarbonyl-L-phenylalanine N-methoxy-N-methylamide, commonly referred to as **BOC-PHE-N(OCH₃)CH₃**, is a chemically protected amino acid derivative with the CAS number 87694-53-9.^[1] This compound is a vital intermediate in organic synthesis, particularly in the fields of medicinal chemistry and drug development. Its structure incorporates a tert-butoxycarbonyl (Boc) protecting group on the amine of L-phenylalanine, and the carboxylic acid is converted to a N-methoxy-N-methylamide, also known as a Weinreb amide. This unique combination of features makes it a stable, versatile, and highly valuable building block for the synthesis of complex molecules, most notably as a precursor to certain HIV protease inhibitors.^{[1][2]}

This technical guide provides a comprehensive overview of **BOC-PHE-N(OCH₃)CH₃**, including its physicochemical properties, synthesis, and applications, with a focus on its role in synthetic methodologies relevant to drug discovery.

Physicochemical Properties

A summary of the key physicochemical properties of **BOC-PHE-N(OCH₃)CH₃** is presented in the table below.

Property	Value	Reference
CAS Number	87694-53-9	[1]
Molecular Formula	C16H24N2O4	[1]
Molecular Weight	308.37 g/mol	[1]
Appearance	Light yellow oil or white to off-white solid	[1][3]
Solubility	Soluble in chloroform and dichloromethane.	[1]
Storage Temperature	2-8°C, sealed in a dry environment.	[1]

Synthesis and Reactivity

Synthesis of BOC-PHE-N(OCH3)CH3

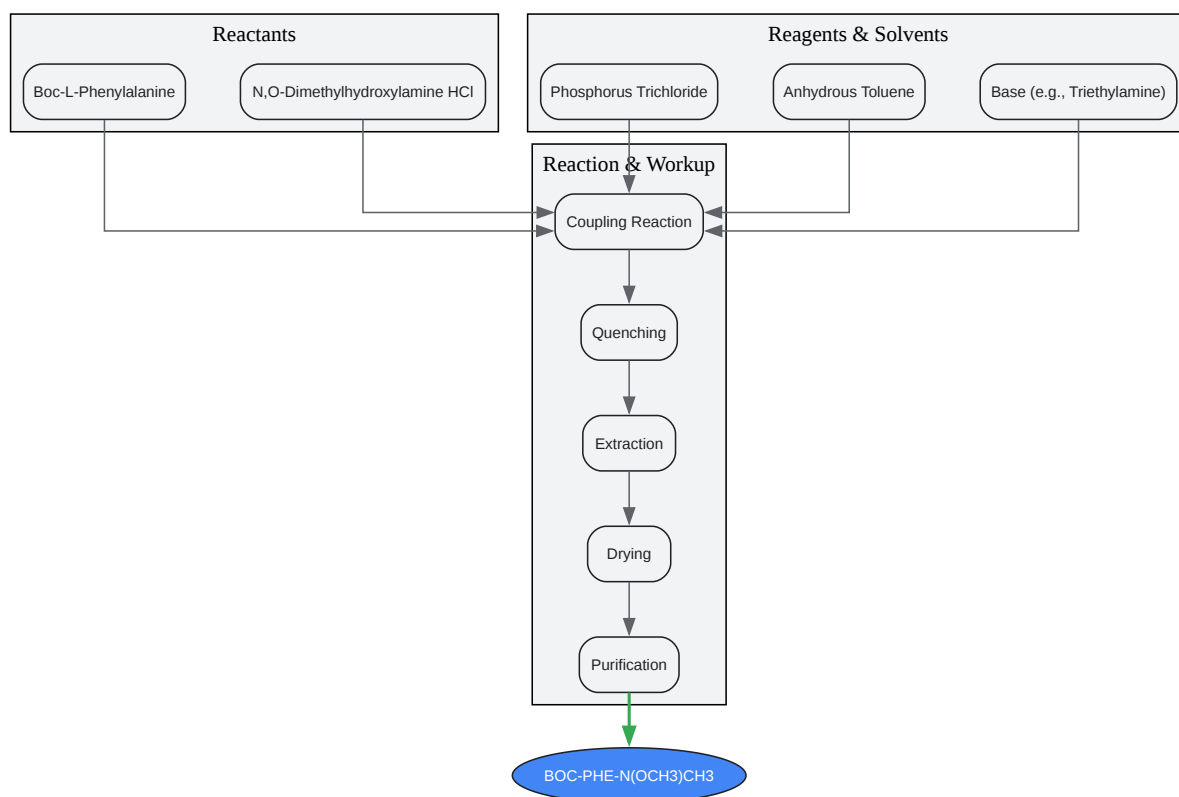
The most common method for the synthesis of **BOC-PHE-N(OCH3)CH3** involves the coupling of N-Boc-L-phenylalanine with N,O-dimethylhydroxylamine. A general experimental protocol is as follows:

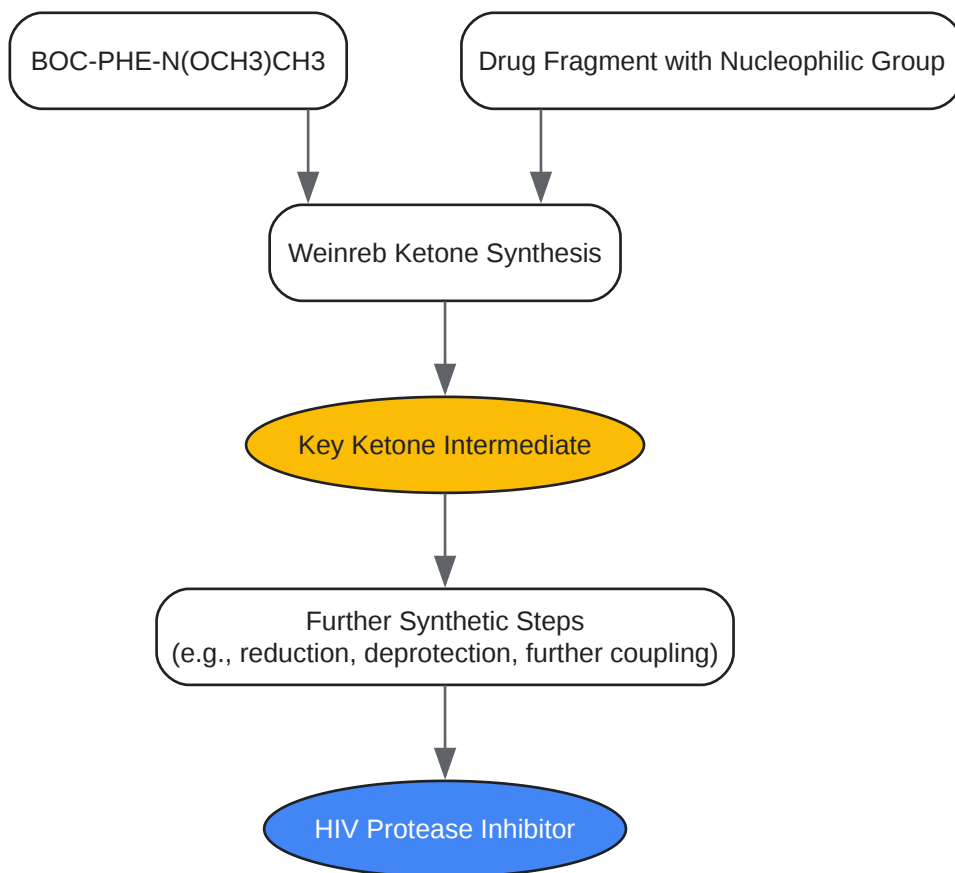
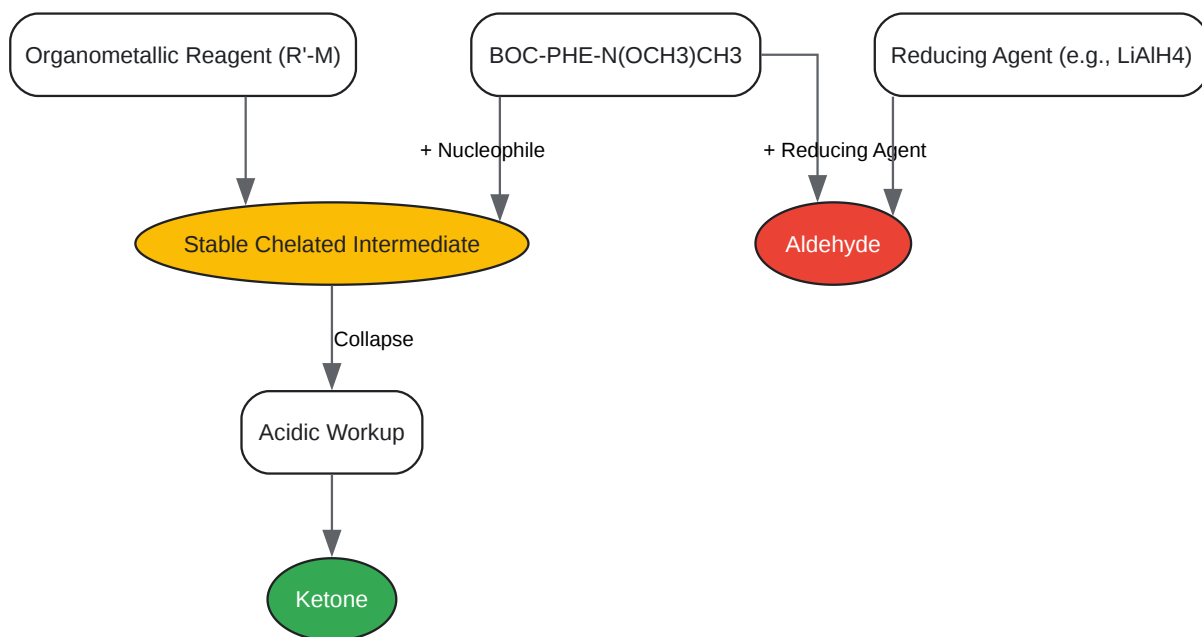
Experimental Protocol: Synthesis of **BOC-PHE-N(OCH3)CH3**[1][2]

- Materials:
 - N-Boc-L-phenylalanine
 - N,O-Dimethylhydroxylamine hydrochloride
 - Phosphorus trichloride or another suitable coupling agent (e.g., DCC, HATU)
 - Anhydrous toluene
 - Triethylamine or another suitable base
 - Saturated sodium bicarbonate solution

- Ethyl acetate
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Petroleum ether
- Procedure:
 - Dissolve N-Boc-L-phenylalanine (1 equivalent) and N,O-dimethylhydroxylamine hydrochloride (3 equivalents) in anhydrous toluene.
 - Cool the mixture to 0°C with stirring.
 - Slowly add a solution of phosphorus trichloride (0.5 equivalents) in anhydrous toluene to the reaction mixture.
 - Allow the reaction to warm to room temperature and then heat to 60°C for approximately 30 minutes.
 - Monitor the reaction progress using thin-layer chromatography (TLC).
 - Upon completion, cool the reaction mixture to room temperature and quench with a saturated sodium bicarbonate solution.
 - Extract the aqueous layer with ethyl acetate.
 - Combine the organic layers and dry over anhydrous magnesium sulfate.
 - Remove the solvent under reduced pressure.
 - Purify the crude product by silica gel column chromatography using a petroleum ether-ethyl acetate gradient to yield the final product as a colorless oil.

A diagrammatic representation of the synthesis workflow is provided below.





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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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